

Application Notes and Protocols for the Use of PolyDADMAC in Shampoos

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Compound of Interest

Compound Name: *Diallyldimethylammonium chloride*

Cat. No.: *B1216736*

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Introduction

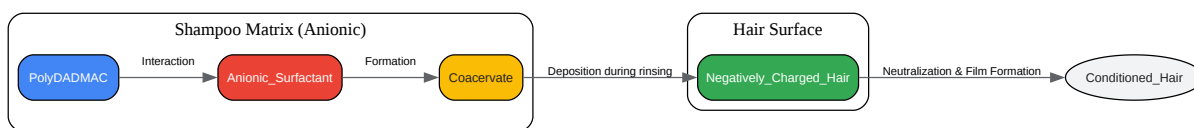
Poly(**diallyldimethylammonium chloride**), commonly known as PolyDADMAC or Polyquaternium-6, is a cationic polymer widely utilized in personal care products, particularly in hair care formulations such as shampoos and conditioners.^[1] Its primary functions are to serve as a conditioning agent, antistatic agent, and film former.^{[2][3]} This document provides detailed application notes and experimental protocols for researchers and formulation scientists working with PolyDADMAC in shampoo systems.

PolyDADMAC's efficacy stems from its high cationic charge density, which allows it to interact with the negatively charged surface of the hair.^[1] Damaged hair, in particular, possesses a higher negative charge density, making the electrostatic attraction to cationic polymers like PolyDADMAC even more pronounced. This interaction leads to the deposition of a thin, smooth film on the hair shaft, resulting in several perceivable benefits, including improved combability, reduced static, and enhanced shine.^{[1][4]}

Mechanism of Action

The conditioning effect of PolyDADMAC in a shampoo formulation is primarily a physicochemical process based on electrostatic attraction and the formation of a coacervate phase.

- **Electrostatic Interaction:** Human hair, especially when damaged, carries a net negative charge due to the presence of cysteic acid residues. PolyDADMAC, being a cationic polymer, is positively charged and is thus readily attracted to the hair surface. This neutralizes the negative charges, reducing interfiber repulsion and flyaway hair.
- **Coacervation and Deposition:** In the anionic environment of a shampoo, PolyDADMAC interacts with surfactants to form a polymer-surfactant complex known as a coacervate. During the rinsing process, this coacervate deposits onto the hair surface, delivering conditioning agents like silicones and oils that may be encapsulated within.
- **Film Formation:** Upon deposition, PolyDADMAC forms a thin, lubricating film on the hair cuticle. This film smoothens the hair surface, reduces friction between hair fibers, and helps to align the cuticles, leading to improved gloss and a softer feel.^[1]



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Figure 1: Mechanism of PolyDADMAC deposition.

Formulation Guidelines

The concentration of PolyDADMAC in shampoo formulations can be optimized to achieve the desired conditioning effect without leading to build-up or a weighed-down feel.

Table 1: Recommended Concentration of PolyDADMAC in Shampoo Formulations

Formulation Type	PolyDADMAC Concentration (% w/w)	Expected Performance Benefits
Conditioning Shampoo	0.1 - 0.5	Light to moderate conditioning, improved wet and dry combing, reduced static.[5]
2-in-1 Shampoo	0.3 - 1.0	Enhanced conditioning, significant improvement in detangling and smoothness.
Deep Conditioning/Repair Shampoo	0.5 - 2.0	Intensive conditioning for damaged hair, noticeable frizz reduction and shine enhancement.[5]

Note: The optimal concentration is dependent on the overall formulation, including the type and concentration of surfactants and other conditioning agents.

Safety and Regulatory Information

PolyDADMAC, also listed under the INCI name Polyquaternium-6, has been reviewed for its safety in cosmetic products. The Cosmetic Ingredient Review (CIR) Expert Panel concluded that Polyquaternium-6 is safe in cosmetics in the present practices of use and concentration.[2][3][6] The panel noted that products containing Polyquaternium-6 should be formulated to avoid the formation of nitrosamines.[2][3] According to a 2020 survey, Polyquaternium-6 is used at maximum concentrations of up to 1.2% in leave-on products and up to 3% in rinse-off products, such as hair straighteners.[6][7]

Experimental Protocols

The following protocols are designed to evaluate the performance of shampoos containing PolyDADMAC.

Instrumental Combing Force Analysis

This protocol measures the force required to comb through a hair tress, providing a quantitative measure of conditioning and detangling.



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Figure 2: Instrumental combing workflow.

Materials:

- Tensile testing instrument with a load cell (e.g., Instron, Dia-Stron)
- Hair tresses (standardized for length, weight, and hair type)
- Shampoo with and without PolyDADMAC (test and control)
- Constant temperature water bath
- Comb attachment

Procedure:

- Hair Tress Preparation: Standardize hair tresses by washing with a clarifying shampoo to remove any residues.
- Baseline Measurement: Wet a hair tress with water at a controlled temperature (e.g., 37°C) and perform an initial combing force measurement.
- Shampoo Application: Apply a standardized amount of the test or control shampoo to the wet hair tress and lather for a specified time (e.g., 1 minute).
- Rinsing: Rinse the hair tress thoroughly with water for a set duration (e.g., 1 minute).
- Wet Combing Measurement: Immediately measure the wet combing force.
- Drying: Allow the hair tress to dry under controlled conditions (e.g., hanging overnight at constant temperature and humidity).
- Dry Combing Measurement: Measure the dry combing force.

- **Data Analysis:** Calculate the percentage reduction in combing force compared to the baseline and the control shampoo.

Table 2: Representative Data for Wet Combing Force Reduction

Shampoo Formulation	Mean Peak Combing Force (gf)	% Reduction vs. Control
Control (without PolyDADMAC)	85	-
Shampoo with 0.2% PolyDADMAC	55	35.3%
Shampoo with 0.5% PolyDADMAC	42	50.6%

Zeta Potential Measurement

This protocol assesses the change in the surface charge of hair after treatment with a shampoo containing PolyDADMAC, providing evidence of its deposition.

Materials:

- Zeta potential analyzer with a cell for fibers
- Hair fibers
- Shampoo with and without PolyDADMAC
- Deionized water

Procedure:

- **Baseline Measurement:** Measure the zeta potential of untreated hair fibers in deionized water. Virgin hair typically exhibits a negative zeta potential.[\[8\]](#)
- **Shampoo Treatment:** Immerse the hair fibers in a diluted solution of the test or control shampoo for a specified time.

- Rinsing: Rinse the hair fibers thoroughly with deionized water.
- Zeta Potential Measurement: Measure the zeta potential of the treated hair fibers.
- Data Analysis: Compare the zeta potential values before and after treatment. A shift towards a less negative or even positive zeta potential indicates the deposition of the cationic polymer. For instance, virgin hair might have a zeta potential of approximately -30 mV, which can shift to a less negative value after shampooing.[8]

Table 3: Representative Zeta Potential Data for Hair Fibers

Treatment	Zeta Potential (mV)
Untreated Hair	-30.2 ± 0.05
After Control Shampoo	-27.2 ± 0.8
After Shampoo with PolyDADMAC	-15.5 ± 1.2

Hair Shine (Luster) Analysis

This protocol quantifies the shine of hair tresses using a goniophotometer, which measures the intensity of reflected light at various angles.[9][10][11]



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Figure 3: Hair shine analysis workflow.

Materials:

- Goniophotometer
- Hair tresses
- Shampoo with and without PolyDADMAC

Procedure:

- **Baseline Measurement:** Mount a hair tress in the goniophotometer and measure the baseline light reflection profile.^[9]
- **Shampoo Treatment:** Treat the hair tress with the test or control shampoo as described in the combing force protocol.
- **Final Measurement:** After drying, remount the hair tress and measure the final light reflection profile.^[9]
- **Data Analysis:** Analyze the changes in the specular and diffuse reflection peaks to quantify the increase in shine.

Sensory Evaluation

A trained panel evaluates the performance of the shampoo on hair tresses or in a half-head test to assess attributes that are difficult to measure instrumentally.

Attributes to Evaluate:

- **Wet Stage:** Ease of spreading, foam characteristics, ease of detangling, slipperiness.
- **Dry Stage:** Ease of detangling, force to comb, slipperiness, residue, static, and overall feel.

Procedure:

- **Panelist Training:** Train a panel of evaluators to recognize and score the different sensory attributes on a standardized scale.
- **Blinded Evaluation:** Provide panelists with coded samples of the control and test shampoos.
- **Half-Head Test:** Apply the control shampoo to one half of the head and the test shampoo to the other half.
- **Evaluation:** Panelists or a professional hairdresser will then evaluate and score the predefined attributes at different stages (wet, during rinsing, and dry).

- Data Analysis: Statistically analyze the scores to determine significant differences between the formulations.

Conclusion

PolyDADMAC is a versatile and effective conditioning polymer for use in a wide range of shampoo formulations. Its performance can be tailored by adjusting its concentration and in combination with other ingredients. The protocols outlined in this document provide a framework for the systematic evaluation of shampoos containing PolyDADMAC, enabling researchers and formulators to substantiate performance claims and develop optimized hair care products.

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